

# BI-749327 solubility in DMSO and other organic solvents

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: BI-749327

Cat. No.: B2540885

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## BI-749327 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility, handling, and experimental use of **BI-749327**.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **BI-749327**?

A1: The recommended solvent for creating stock solutions of **BI-749327** is Dimethyl sulfoxide (DMSO).

Q2: What is the maximum solubility of **BI-749327** in DMSO?

A2: The maximum solubility of **BI-749327** in DMSO is 31.25 mg/mL, which is equivalent to 70.63 mM.<sup>[1][2]</sup> It is important to note that achieving this concentration may require sonication.<sup>[2]</sup>

Q3: Are there any other organic solvents in which **BI-749327** is soluble?

A3: **BI-749327** is slightly soluble in Acetonitrile, with a solubility range of 0.1-1 mg/mL.<sup>[3]</sup>

Q4: How should I prepare an in vivo formulation of **BI-749327**?

A4: A commonly used in vivo formulation consists of a mixture of solvents. One such protocol involves preparing a solution with 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline. [1] For this specific formulation, a concentration of 2 mg/mL can be achieved, and sonication is recommended.

Q5: What is the mechanism of action of **BI-749327**?

A5: **BI-749327** is a potent and selective antagonist of the Transient Receptor Potential Canonical 6 (TRPC6) ion channel. Increased TRPC6 activity is associated with pathological conditions in cardiac and renal diseases. By inhibiting TRPC6, **BI-749327** blocks calcium influx, which in turn suppresses the activation of the Nuclear Factor of Activated T-cells (NFAT) signaling pathway. This pathway is known to trigger pathological cardiac and renal fibrosis.

## Troubleshooting Guides

Issue 1: Difficulty in dissolving **BI-749327** in DMSO.

- Solution 1: Sonication. Use of an ultrasonic bath is recommended to aid in the dissolution of **BI-749327** in DMSO, especially when preparing higher concentration solutions.
- Solution 2: Use fresh, high-quality DMSO. DMSO is hygroscopic, meaning it readily absorbs moisture from the air. The presence of water in DMSO can significantly impact the solubility of compounds. It is recommended to use newly opened or properly stored anhydrous DMSO for the best results.
- Solution 3: Gentle warming. If sonication is not sufficient, gentle warming of the solution may help. However, be cautious with temperature to avoid degradation of the compound.

Issue 2: Precipitation of **BI-749327** in aqueous solutions for in vitro assays.

- Solution 1: Check the final DMSO concentration. When diluting a DMSO stock solution into an aqueous buffer for cell-based assays, ensure the final concentration of DMSO is low (typically below 0.5%) to avoid solvent-induced toxicity and precipitation.
- Solution 2: Prepare fresh dilutions. It is recommended to prepare fresh dilutions of **BI-749327** for each experiment from a concentrated DMSO stock. Avoid repeated freeze-thaw cycles of diluted aqueous solutions.

- Solution 3: Use a suitable formulation for aqueous environments. For some in vivo or in vitro applications requiring higher concentrations in aqueous media, consider using formulations that enhance solubility, such as those containing PEG300 and Tween-80.

## Data Presentation

Table 1: Solubility of **BI-749327** in Various Solvents

Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	31.25	70.63	Ultrasonic treatment is recommended. Use of newly opened DMSO is advised due to its hygroscopic nature.
Acetonitrile	0.1 - 1	-	Slightly soluble.
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	2	4.52	Sonication is recommended for this in vivo formulation.
10% DMSO, 90% Corn oil	≥ 2.08	-	A clear solution is obtained; saturation is unknown.

## Experimental Protocols

### Protocol 1: Preparation of a 10 mM Stock Solution of **BI-749327** in DMSO

- Weigh out the required amount of **BI-749327** powder. The molecular weight of **BI-749327** is 442.43 g/mol .
- Add the appropriate volume of high-quality, anhydrous DMSO to achieve a final concentration of 10 mM.
- Vortex the solution briefly to mix.

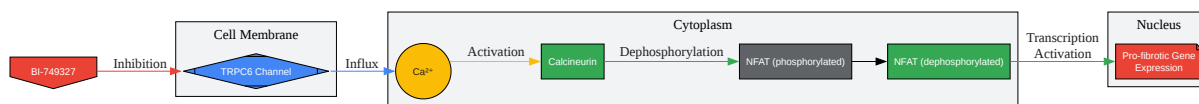
- Place the vial in an ultrasonic water bath and sonicate until the compound is fully dissolved.
- Store the stock solution at -20°C or -80°C for long-term stability.

#### Protocol 2: Preparation of an In Vivo Formulation of **BI-749327**

This protocol yields a 2 mg/mL solution of **BI-749327**.

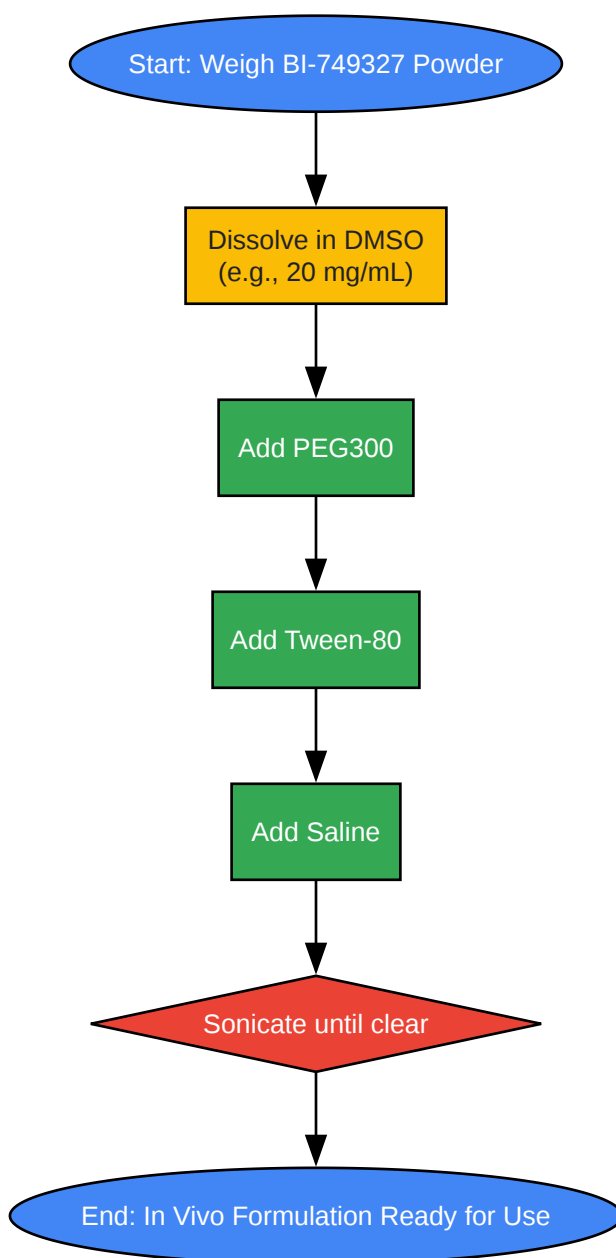
- Prepare a stock solution of **BI-749327** in DMSO (e.g., 20 mg/mL).
- In a sterile tube, add the required volume of the DMSO stock solution.
- Sequentially add PEG300, Tween-80, and Saline to the final volume ratios of 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline.
- Mix thoroughly after the addition of each solvent.
- If necessary, sonicate the final mixture to ensure complete dissolution.
- It is recommended to prepare this formulation fresh on the day of use.

## Visualizations



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Caption: **BI-749327** signaling pathway.



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Caption: In vivo formulation workflow.

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## References

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